

An In-depth Technical Guide to Phenoxyacetyl Chloride

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Compound of Interest

Compound Name: *Phenoxyacetyl chloride*

Cat. No.: *B1580938*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental physicochemical properties of **phenoxyacetyl chloride**, a key reagent in various synthetic applications, particularly in the pharmaceutical and agrochemical industries.

Physicochemical Data

Phenoxyacetyl chloride is a colorless to pale yellow liquid with a pungent odor.^[1] It is a reactive compound used as an intermediate in the synthesis of various organic molecules.

Table 1: Molecular Properties of **Phenoxyacetyl Chloride**

Property	Value	Source
Molecular Formula	C ₈ H ₇ ClO ₂	[1][2][3][4]
Linear Formula	C ₆ H ₅ OCH ₂ COCl	[5]
Molecular Weight	170.59 g/mol	[1][2][3][4][5][6]
CAS Number	701-99-5	[1][3][6]

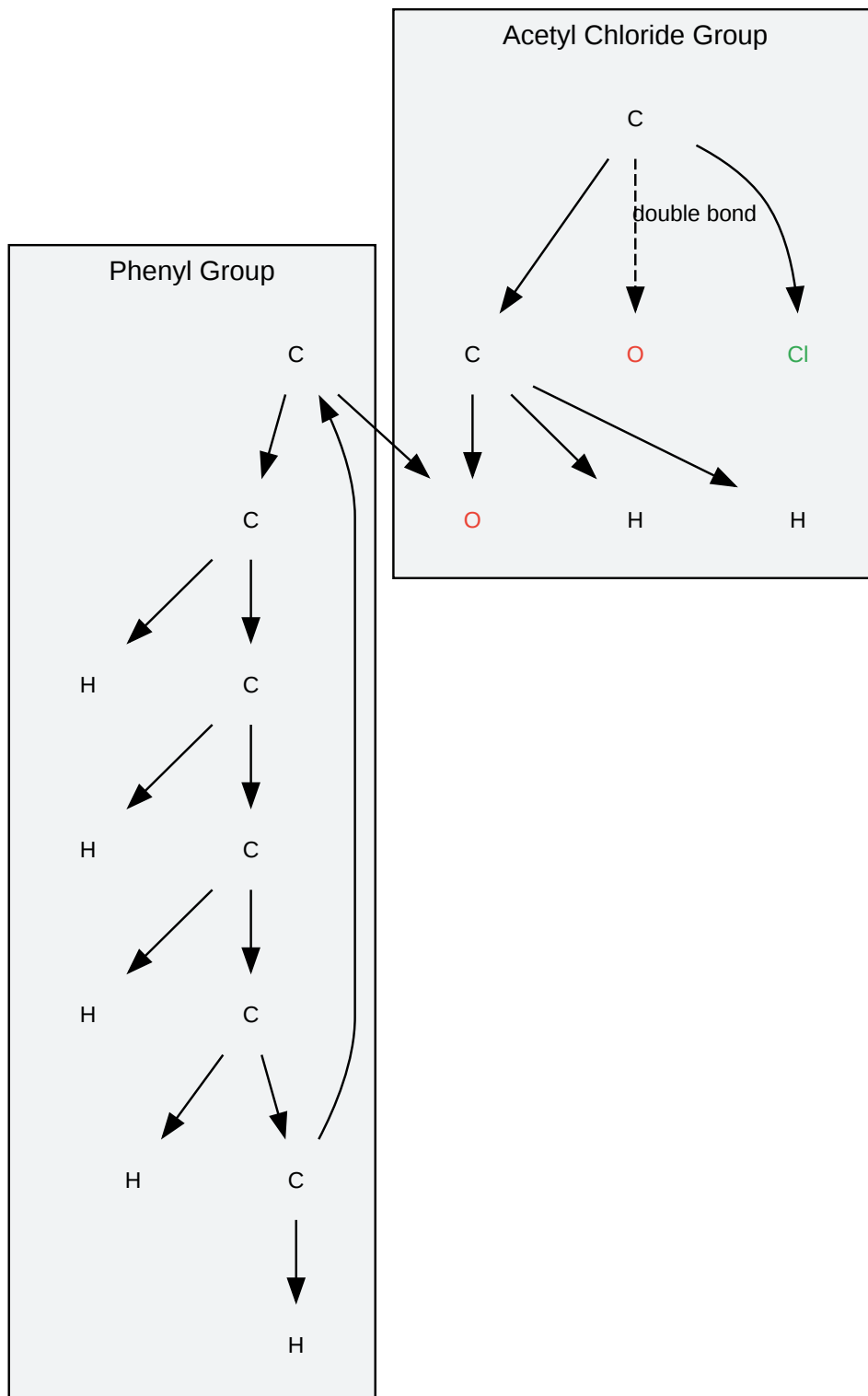
Table 2: Atomic Composition and Contribution to Molecular Weight

Element	Symbol	Count	Atomic Weight (g/mol)	Total Contribution (g/mol)
Carbon	C	8	12.011	96.088
Hydrogen	H	7	1.008	7.056
Chlorine	Cl	1	35.453	35.453
Oxygen	O	2	15.999	31.998
Total	170.595			

Chemical Structure and Logical Relationships

The structure of **phenoxyacetyl chloride** is characterized by a phenoxy group attached to an acetyl chloride moiety. This structure dictates its reactivity as an acylating agent.

Phenoxyacetyl Chloride Structure



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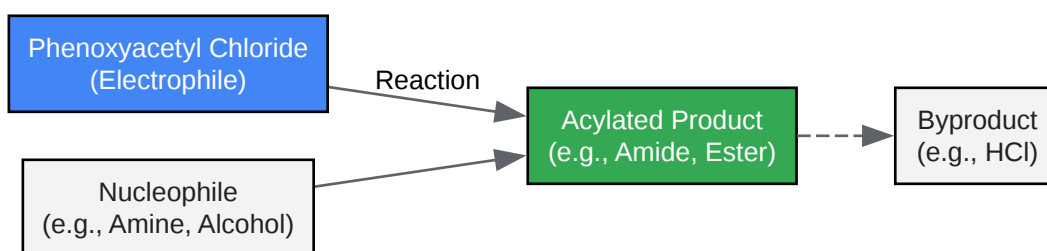
Caption: Chemical structure of **phenoxyacetyl chloride**.

Experimental Protocols

Due to the reactive nature of **phenoxyacetyl chloride**, specific experimental protocols are not detailed here. However, it is a key reactant in several well-established synthetic procedures. For instance, it is utilized in the synthesis of penicillin derivatives, such as phenoxymethylpenicillin (Penicillin V), through its reaction with 6-aminopenicillanic acid.[6] It is also employed in the synthesis of β -lactams, which are crucial components of many antibiotic drugs.[6]

Signaling Pathways and Experimental Workflows

The primary utility of **phenoxyacetyl chloride** is in chemical synthesis rather than biological signaling pathways. The logical workflow for its use typically involves its role as an electrophile in nucleophilic acyl substitution reactions.



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Caption: General reaction workflow involving **phenoxyacetyl chloride**.

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References

- 1. Page loading... [wap.guidechem.com]
- 2. Phenoxyacetyl chloride | C₈H₇ClO₂ | CID 69703 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. indiamart.com [indiamart.com]

- 4. Phenoxyacetyl chloride | 701-99-5 [chemicalbook.com]
- 5. Phenoxyacetyl chloride 98 701-99-5 [sigmaaldrich.com]
- 6. Phenoxyacetyl chloride | 701-99-5 | Benchchem [benchchem.com]
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